

3-(1H-Pyrrol-1-yl)benzaldehyde safety and handling

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Compound of Interest

Compound Name: 3-(1H-Pyrrol-1-yl)benzaldehyde

Cat. No.: B143549

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Chemical Identification and Physical Properties

3-(1H-Pyrrol-1-yl)benzaldehyde is a specialty chemical primarily used in research and development.[\[1\]](#)[\[2\]](#)

Table 1: Physical and Chemical Properties of **3-(1H-Pyrrol-1-yl)benzaldehyde** and Related Compounds

Property	3-(1H-Pyrrol-1-yl)benzaldehyde	4-(1H-Pyrrol-1-yl)benzaldehyde	Benzaldehyde (Parent Compound)
CAS Number	129747-77-9 [1] [2]	23351-05-5	100-52-7 [3]
Molecular Formula	C ₁₁ H ₉ NO [2]	C ₁₁ H ₉ NO	C ₇ H ₆ O [3]
Molecular Weight	171.20 g/mol [2]	171.2 g/mol	106.12 g/mol [3]
Appearance	Light yellow powder [1]	Solid	Colorless liquid [4]
Melting Point	54°C [1]	92-95°C	-26°C [5]
Boiling Point	311.8°C at 760 mmHg [1]	306.6°C at 760 mmHg	178-179°C [6]
Flash Point	Not available	Not available	63-64°C [4] [5]
Solubility	Not available	Not available	Slightly soluble in water [4]

Hazard Identification and Classification

While specific GHS classification for **3-(1H-Pyrrol-1-yl)benzaldehyde** is not readily available, the related isomer, 4-(1H-Pyrrol-1-yl)benzaldehyde, is classified as follows:

- GHS Pictogram: GHS07 (Harmful)
- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)

Based on the data for benzaldehyde, the following hazards should also be considered:

- Flammability: Combustible liquid.[\[4\]](#)[\[5\]](#)
- Acute Toxicity: Harmful if swallowed or inhaled.[\[7\]](#)[\[8\]](#)
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.[\[6\]](#)

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[8\]](#)
- Ensure adequate ventilation to control airborne concentrations.[\[3\]](#)[\[9\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[\[10\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#)[\[11\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[\[11\]](#)

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)
- Do not breathe dust or vapors.[\[8\]](#)
- Keep away from heat, sparks, and open flames.[\[3\]](#)[\[9\]](#)
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)
- Store locked up.
- For some isomers, storage at 4°C under nitrogen is recommended.

First Aid Measures

Table 2: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[3][5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[5][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention, preferably from an ophthalmologist.[3][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][8]

Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][5][8]
- Specific Hazards: The substance is combustible.[5] Vapors are heavier than air and may form explosive mixtures with air, especially upon intense heating.[12]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][5] Use water spray to cool unopened containers.[3]

Accidental Release Measures

Personal Precautions:

- Evacuate personnel to a safe area.[3][9]

- Wear appropriate personal protective equipment (see Section 3).[3]
- Ensure adequate ventilation.[3]
- Remove all sources of ignition.[3][5]

Environmental Precautions:

- Prevent the substance from entering drains, surface water, or ground water.[3][8]

Containment and Cleanup:

- For solids, sweep up and place in a suitable container for disposal.
- For liquids, absorb with an inert material (e.g., sand, Chemizorb®) and collect for disposal.[5]
- Ventilate the area and wash the spill site after material pickup is complete.[8]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions. May undergo decomposition with long-term exposure to light.[12]
- Conditions to Avoid: Heat, flames, sparks, and direct sunlight.[12]
- Incompatible Materials: Strong oxidizing agents, strong bases, alkalis, aluminum, and iron.[12]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed under fire conditions.[5][8]

Toxicological Information

Specific toxicological data for **3-(1H-Pyrrol-1-yl)benzaldehyde** is not available. The following data for benzaldehyde provides an indication of potential toxicity.

Table 3: Acute Toxicity Data for Benzaldehyde

Route	Species	Test	Value
Oral	Rat	LD50	800 - 2850 mg/kg[13]
Inhalation	Rat	LC50	<5 mg/L (4 hours)[14]

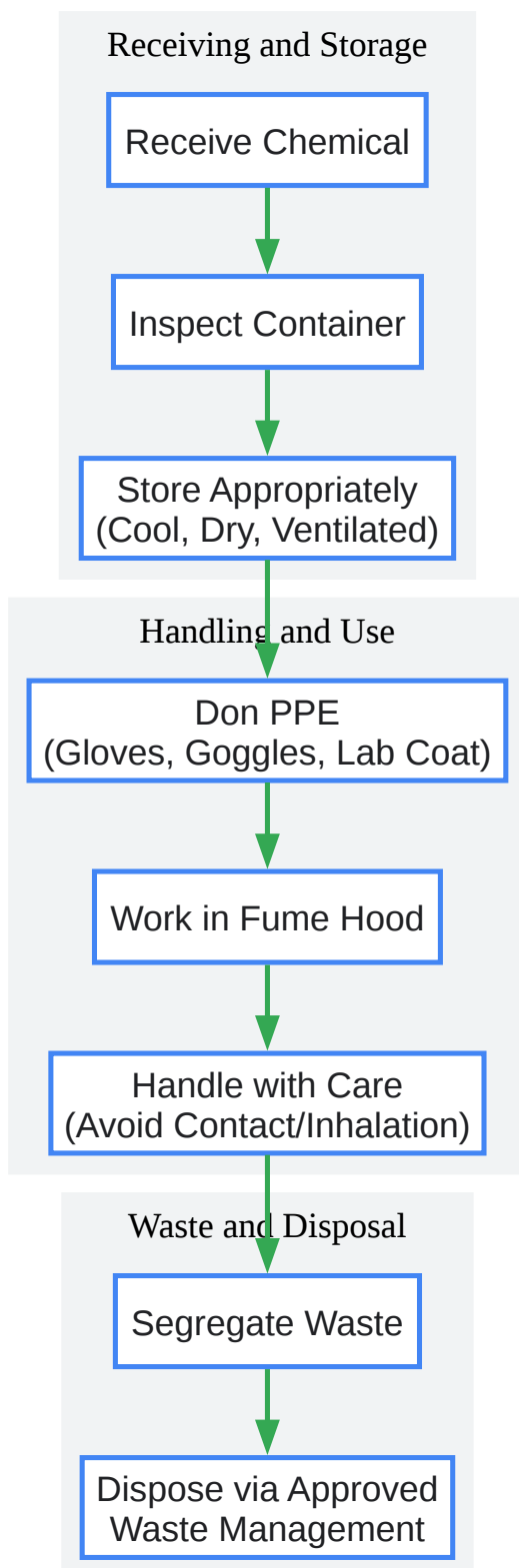
- Skin Irritation: Causes skin irritation.[8]
- Eye Irritation: Causes serious eye irritation.[7][8]
- Respiratory Irritation: May cause respiratory irritation.[7][8]
- Sensitization: Not likely to be a skin sensitizer based on the weight of evidence for benzaldehyde.
- Carcinogenicity: No evidence of carcinogenicity in rats, some evidence in mice for benzaldehyde. Not considered a carcinogenic risk to humans at concentrations used in cosmetics.[13]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of specific benzaldehyde derivatives are typically found in regulatory submissions or peer-reviewed literature. A general methodology for an acute oral toxicity study, based on OECD Test Guideline 401, would involve:

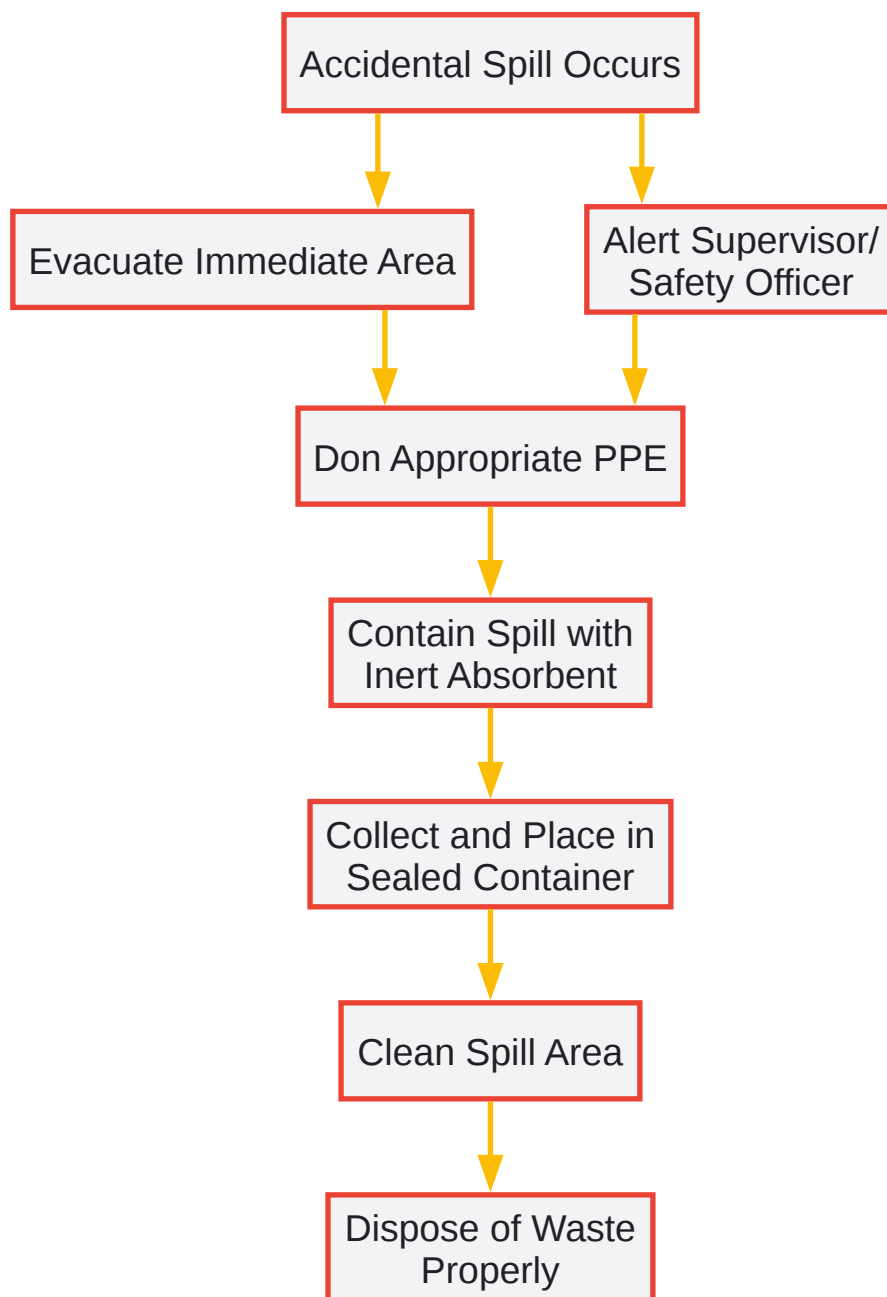
- Animal Selection: Use of a single sex of a standard laboratory rodent strain (e.g., Wistar rats).
- Dose Administration: Administration of the test substance by gavage at several dose levels.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the study.
- Data Analysis: The median lethal dose (LD50) is calculated from the mortality data.

Visualizations



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Caption: General workflow for the safe handling of chemical compounds.



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Caption: Logical steps for responding to an accidental chemical spill.

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